

GC-MS analysis of 2-Cyclohexylethyl acetate in essential oil samples

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Compound of Interest

Compound Name: 2-Cyclohexylethyl acetate

CAS No.: 21722-83-8

Cat. No.: B1585504

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Application Note: High-Resolution GC-MS Profiling of **2-Cyclohexylethyl Acetate** in Essential Oil Matrices

Executive Summary

This application note details a rigorous protocol for the detection and quantification of **2-Cyclohexylethyl acetate** (2-CHEA) in essential oil samples using Gas Chromatography-Mass Spectrometry (GC-MS). While 2-CHEA is a valuable synthetic fragrance ingredient known for its powerful pineapple and fruity notes, its presence in "100% natural" essential oils (e.g., Mentha, Lavandula, or Citrus oils) often indicates adulteration.

This guide moves beyond basic screening, providing a self-validating workflow that utilizes dual-column retention indexing and specific mass spectral fragmentation logic to prevent false positives common in complex terpene matrices.

Chemical Profile & Target Analyte

Property	Data	Relevance to Analysis
Compound Name	2-Cyclohexylethyl acetate	Target Analyte
CAS Number	21722-83-8	Identification Standard
Molecular Formula	C ₁₀ H ₁₈ O ₂ (MW 170.[1][2]25)	MS Molecular Ion (M ⁺)
Boiling Point	~222 °C	Elution in mid-chromatogram
Solubility	Soluble in Ethanol, Hexane	Compatible with standard EO diluents
Odor Profile	Sweet, Fruity, Pineapple, Rose	Sensory marker for adulteration

Method Development Strategy

Chromatographic Separation Logic

Essential oils are complex mixtures of mono- and sesquiterpenes. 2-CHEA (an ester) must be resolved from naturally occurring terpene esters (e.g., Linalyl acetate, Geranyl acetate).[1]

- Primary Column (Non-Polar): A 5% Phenyl-methylpolysiloxane column (e.g., DB-5MS) is selected for separation based on boiling point and dispersive forces.[1]
- Secondary Column (Polar): A Polyethylene Glycol column (e.g., DB-WAX) provides orthogonal separation based on polarity, crucial for confirming 2-CHEA co-eluting with sesquiterpenes on the non-polar phase.[1]

Mass Spectrometry Detection Logic

The electron ionization (EI) fragmentation of 2-CHEA follows a distinct pathway characteristic of aliphatic acetates.

- Base Peak (m/z 43): The acetyl cation [CH₃CO]⁺ is dominant but non-specific.[1]
- Diagnostic Ions (m/z 82, 67): The loss of acetic acid (M-60) via McLafferty rearrangement or 1,2-elimination generates the alkene ion (m/z 110), which rapidly degrades to the cyclohexene ring fragment (m/z 82) and cyclohexenyl cation (m/z 67).[1]

Experimental Protocol

Reagents and Standards

- Reference Standard: **2-Cyclohexylethyl acetate** (>98% purity, Sigma-Aldrich/Merck).[\[1\]](#)
- Internal Standard (IS): Tridecane (C₁₃H₂₈) or Nonyl Acetate.[\[1\]](#) Tridecane is preferred as it is chemically inert and elutes in a clear window for most essential oils.[\[1\]](#)
- Solvent: n-Hexane (HPLC Grade).[\[1\]](#)

Sample Preparation Workflow

- Stock Solution: Dissolve 10 mg 2-CHEA in 10 mL Hexane (1000 ppm).
- Internal Standard Solution: Prepare 100 ppm Tridecane in Hexane.
- Sample Extraction:
 - Weigh 50 mg of Essential Oil sample.[\[1\]](#)
 - Dilute to 1 mL with the Internal Standard Solution.[\[1\]](#)
 - Vortex for 30 seconds.
 - Filter through 0.22 µm PTFE syringe filter into an autosampler vial.[\[1\]](#)

Instrumentation Parameters

Parameter	Setting (Agilent 7890/5977 or equivalent)
Inlet	Split/Splitless (Split Ratio 1:50)
Inlet Temp	250 °C
Carrier Gas	Helium @ 1.0 mL/min (Constant Flow)
Column	DB-5MS UI (30 m × 0.25 mm × 0.25 µm)
Oven Program	60°C (1 min) → 3°C/min to 240°C → Hold 5 min
Transfer Line	280 °C
Ion Source	EI (70 eV), 230 °C
Quadrupole	150 °C
Scan Mode	Full Scan (m/z 40–350) for ID; SIM for Trace Quant

Data Analysis & Identification

Retention Index (RI) Verification

To ensure the peak is 2-CHEA and not an isomer, calculate the Kovats Retention Index (KI) using a C₈-C₂₀ alkane ladder.[\[1\]](#)

- Target RI (DB-5MS):1233 ± 10
- Target RI (DB-WAX):1591 ± 15[\[1\]](#)

Note: If the calculated RI deviates by >15 units, the peak is likely a matrix interference (e.g., a sesquiterpene).

Mass Spectral Confirmation

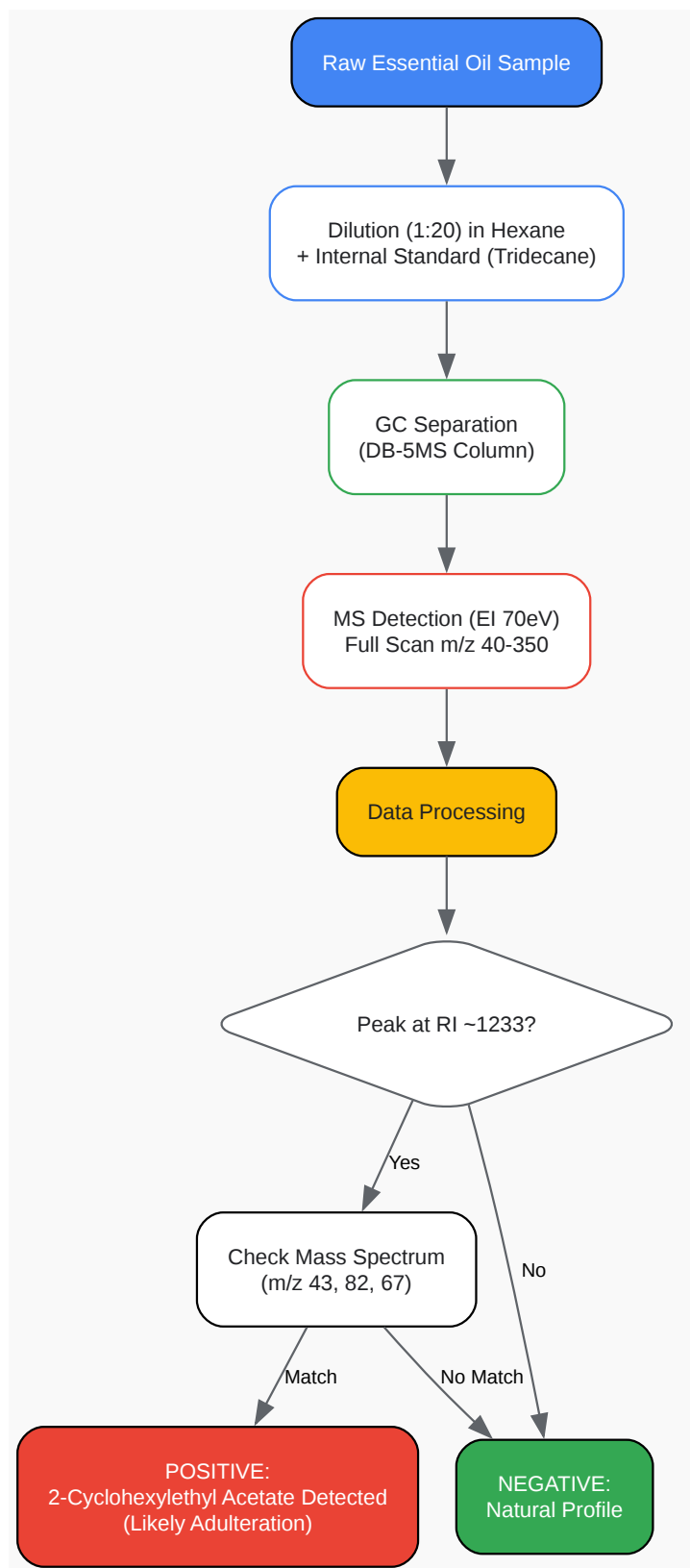
Confirm identity using the following ion ratios (normalized to Base Peak):

- m/z 43: 100% (Base Peak)[\[1\]](#)
- m/z 82: ~80-90% (Cyclohexene ring)[\[1\]](#)

- m/z 67: ~60-70% (Ring fragment)[[1](#)]
- m/z 55: ~45%[[1](#)]
- m/z 110: <5% (Molecular ion minus Acetic Acid)[[1](#)]

Visualized Workflows

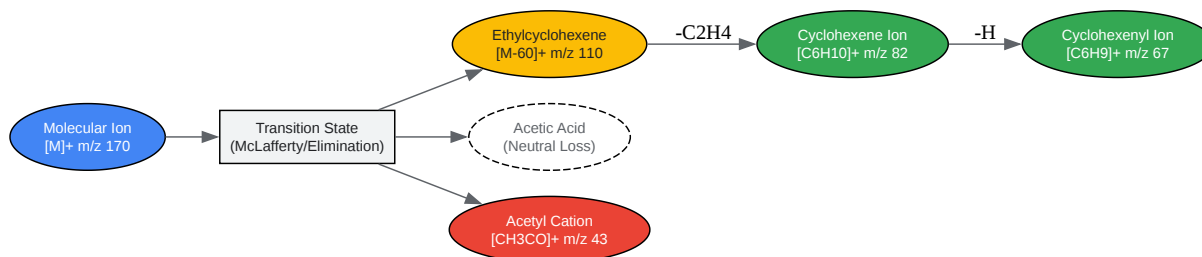
Analytical Workflow Diagram



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Caption: Figure 1: Step-by-step decision tree for the detection of **2-Cyclohexylethyl acetate** in essential oils.

Fragmentation Pathway (Mechanistic Insight)



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Caption: Figure 2: Proposed EI fragmentation pathway showing the formation of characteristic ions m/z 82 and 43.

Validation & Quality Control

To ensure "Trustworthiness" (E-E-A-T), the method must be validated:

- Linearity: Construct a 5-point calibration curve (10–500 ppm). Acceptance criterion: $R^2 > 0.995$.^[1]
- Limit of Detection (LOD): Typically < 1 ppm in scan mode, sufficient for detecting adulteration levels (usually added at $>0.5\%$).
- Recovery: Spike a "clean" Lavender oil sample with 50 ppm 2-CHEA. Recovery should be 85–115%.^[1]
- Carryover Check: Inject a solvent blank after the highest standard to ensure no memory effects in the inlet liner.^[1]

Troubleshooting Guide

Issue	Probable Cause	Corrective Action
Peak Tailing	Active sites in liner or column	Replace inlet liner (deactivated); trim column head.
Shift in RI	Oven temp calibration or column aging	Run Alkane Standard (C8-C20) to recalibrate RI. ^[1]
Interference at m/z 43	Co-eluting terpenes	Use m/z 82 or 67 for quantification (Quant Ion).

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